

Solubility and Preparation of Tyrphostin A1

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Compound Focus: Tyrphostin A1

CAS No.: 2826-26-8

Cat. No.: S546119

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The following table consolidates the key quantitative data for preparing **Tyrphostin A1** solutions [1] [2].

Property	Specification / Value
Recommended Solvent	DMSO [1] [2]
Solubility in DMSO	≥ 100 mg/mL (≥ 542.92 mM) [1]
Solubility in Chloroform	~ 50 mg/mL [2]
Molecular Weight	184.19 g/mol [1] [2] [3]
CAS Number	2826-26-8 [1] [2] [3]

Stock Solution Preparation

For a **10 mM stock solution** in DMSO [1]:

- Weigh **1.84 mg** of **Tyrphostin A1**.
- Add **1 mL** of pure, anhydrous DMSO to the compound.
- Mix gently by vortexing or inverting the tube until the solid is fully dissolved. The solution may appear clear and light yellow [2].

Additional Handling Notes

- **Storage:** Store stock solutions at **-20°C** and use them within one year. For longer-term storage, keep them at **-80°C** for up to two years. Avoid repeated freeze-thaw cycles [1].
- **Light Sensitivity:** **Tyrphostin A1** is light-sensitive. Use amber vials or wrap containers in aluminum foil to protect from light [2].

Experimental Use & Troubleshooting

Frequently Asked Questions

Q1: What is the primary research application of Tyrphostin A1? **Tyrphostin A1** is primarily used as an **inactive control compound** [3]. Its main role is to help researchers verify that the biological effects observed with active tyrphostins (like Tyrphostin A23) are due to specific kinase inhibition and not non-specific effects of the chemical structure [1] [3].

Q2: My stock solution has precipitated after storage. What should I do? A: This can happen if the solution is stored at low temperatures, as DMSO freezes at around 19°C.

- **Solution:** Warm the vial to **room temperature** and vortex it thoroughly. If the precipitate does not dissolve, you can warm it briefly in a **hand-water bath (25-37°C)**. Before use, ensure the solution is clear and at room temperature, then briefly spin it in a centrifuge to collect any condensation.

Q3: Does Tyrphostin A1 have any known biological activity? A: Although it is considered inactive for tyrosine kinase inhibition ($IC_{50} > 1250 \mu M$ for EGFR) [1], studies have reported other biological effects. It has been shown to inhibit CD40L-stimulated IL-12 production in macrophages [1] and can block certain steps in endocytosis (cellular uptake) in rat hepatocytes [4].

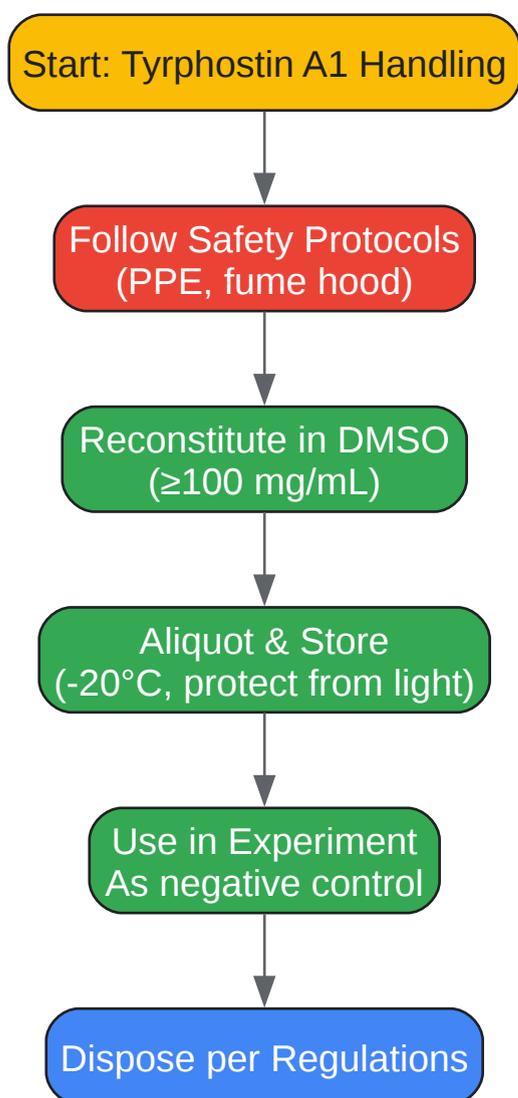
Safety and Storage Guidelines

Please adhere to the following safety measures when handling this compound [5] [2]:

- **Personal Protective Equipment (PPE):** Wear **safety goggles**, **protective gloves**, and a **lab coat**.
- **Engineering Controls:** Handle the powder in a **fume hood** or with appropriate exhaust ventilation to avoid inhaling dust.

- **First Aid:** In case of contact with skin or eyes, **flush immediately with plenty of water** for several minutes. For eye contact, remove contact lenses if present and continue flushing. Seek medical attention if irritation persists [5].

The following diagram outlines the workflow for handling **Tyrphostin A1**, integrating the key steps from preparation to disposal.



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Key Experimental Protocol

A cited study provides a methodological example of using **Tyrphostin A1** [1]:

- **Objective:** To inhibit CD40L-stimulated IL-12 production.
- **Procedure:** **Tyrphostin A1** was added to macrophage cultures at increasing concentrations, with maximal inhibition (62.5%) observed at **10 μ M**.
- **Mechanism Insight:** The study found that **Tyrphostin A1** blocks CD40L-induced translocation of **NF- κ B** to the nucleus, thereby reducing the activation of the IL-12 p40 gene.

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References

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